

Technical Support Center: JNJ-47965567 Target Engagement Assessment

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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This technical support center provides researchers, scientists, and drug development professionals with essential information for assessing **JNJ-47965567** target engagement in tissue samples. It includes frequently asked questions, troubleshooting guides, detailed experimental protocols, and key quantitative data.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-47965567** and what is its primary target?

A1: **JNJ-47965567** is a potent, selective, and centrally permeable antagonist of the P2X7 receptor (P2X7R).[1][2][3] The P2X7R is an ATP-gated ion channel primarily expressed on immune cells like macrophages and microglia, as well as other cell types in the central nervous system (CNS).[4][5] It plays a key role in neuroinflammatory processes.[6]

Q2: What is the mechanism of action for **JNJ-47965567**?

A2: **JNJ-47965567** acts as a P2X7R antagonist. While initially thought to be a competitive antagonist for human and rat P2X7R, further studies suggest it functions as a non-competitive inhibitor.[4] It blocks the downstream effects of P2X7R activation by high concentrations of extracellular ATP.[7][8]

Q3: What are the key downstream signaling events inhibited by **JNJ-47965567**?

A3: Activation of P2X7R by ATP triggers several downstream events. **JNJ-47965567** inhibits these processes, which include:

- Ion Flux: Blocks the influx of Ca^{2+} and Na^{+} and the efflux of K^{+} .[\[7\]](#)[\[9\]](#)
- Macropore Formation: Prevents the formation of a large, non-selective pore that allows passage of molecules up to 900 Da.[\[7\]](#)[\[8\]](#)
- Inflammasome Activation: Inhibits the assembly of the NLRP3 inflammasome, a critical step for processing pro-inflammatory cytokines.[\[6\]](#)[\[10\]](#)[\[11\]](#)
- Cytokine Release: Attenuates the release of mature pro-inflammatory cytokines, most notably Interleukin-1 β (IL-1 β).[\[1\]](#)[\[2\]](#)[\[12\]](#)

Q4: How do I choose the appropriate assay for assessing target engagement in my tissue samples?

A4: The choice of assay depends on your specific research question and available equipment.

- For functional blockade: IL-1 β release assays are a robust method to confirm functional target engagement, as this is a key downstream effect of P2X7R activation.[\[1\]](#)[\[12\]](#)
- For direct ion channel activity: Calcium influx assays or dye uptake assays (using ethidium bromide or TO-PRO™-3) can directly measure the inhibition of channel and pore formation.[\[4\]](#)[\[13\]](#)[\[14\]](#)
- For receptor occupancy: Ex vivo autoradiography with a suitable radioligand is effective for quantifying receptor binding in brain tissue slices.[\[1\]](#)[\[12\]](#)

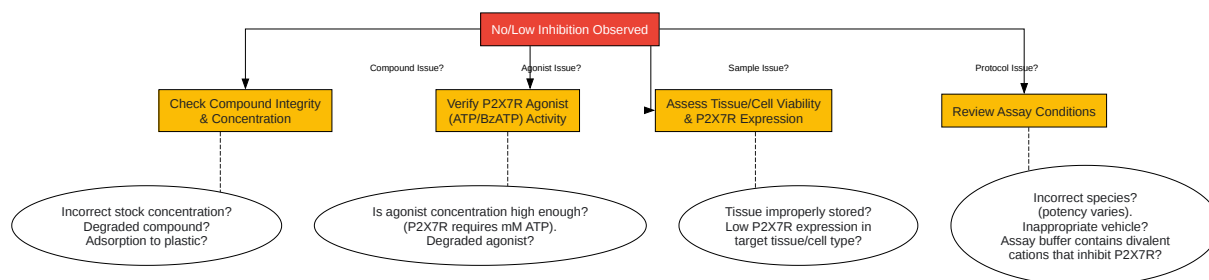
Q5: Are there species-specific differences in the potency of **JNJ-47965567**?

A5: Yes, **JNJ-47965567** exhibits different affinities and potencies for P2X7R across different species. It is crucial to consult species-specific data to determine appropriate experimental concentrations. For example, it has a high affinity for both human (pKi 7.9) and rat (pKi 8.7) P2X7R.[\[2\]](#)[\[15\]](#) Potency (pIC₅₀) values also vary between human, mouse, and rat receptors.[\[3\]](#)

Troubleshooting Guide

Q: I am not observing any inhibition of P2X7R activity with **JNJ-47965567**. What could be the issue?

A: This is a common issue with several potential causes. Use the following logic to troubleshoot:



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Caption: Troubleshooting logic for lack of **JNJ-47965567** activity.

- **Compound Integrity:** Ensure the compound has been stored correctly and that the final concentration in the assay is accurate. **JNJ-47965567** is typically dissolved in solvents like DMSO.[3]
- **Agonist Concentration:** P2X7R requires unusually high concentrations of ATP (in the millimolar range) for full activation.[7] Ensure your ATP or BzATP (a potent P2X7R agonist)

stock is fresh and used at a concentration sufficient to elicit a strong response (e.g., EC₈₀).
[16]

- Tissue Viability and Expression: Confirm that your tissue samples are viable and have not undergone degradation. Verify that your specific tissue or cell population expresses sufficient levels of P2X7R using methods like Western blotting or PCR.[14]
- Assay Conditions:
 - Species: Confirm you are using a concentration of **JNJ-47965567** appropriate for the species being tested.[2][3]
 - Divalent Cations: P2X7R activity can be inhibited by divalent cations like Mg²⁺ and Ca²⁺. [16] Ensure your assay buffer composition is appropriate and consistent.
 - Vehicle Control: The vehicle used to dissolve **JNJ-47965567**, such as 2-(hydroxypropyl)-beta-cyclodextrin or DMSO, should be tested alone to ensure it does not affect the assay outcome.[4]

Q: My results show high variability between replicates. What are the potential causes?

A: High variability can arise from inconsistent tissue preparation, inaccurate pipetting, or fluctuations in incubation times and temperatures. For tissue slice experiments, ensure slice thickness and health are consistent. For dissociated cells, ensure consistent cell numbers and viability across wells.

Quantitative Data Summary

The potency and affinity of **JNJ-47965567** vary by species and assay type. The following tables summarize key quantitative data reported in the literature.

Table 1: Binding Affinity (pKi) of **JNJ-47965567**

Species	pKi (± SEM)	Reference
Human	7.9 (± 0.07)	[1][12]

| Rat | 8.7 ($\pm$ 0.07) |[2][12] |

Table 2: Inhibitory Potency (pIC₅₀ / IC₅₀) of **JNJ-47965567**

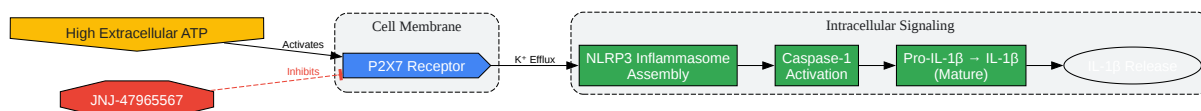
Assay System	Measurement	Potency (pIC ₅₀ / IC ₅₀)	Reference
Human P2X7R	Functional Antagonism	pIC ₅₀ : 8.3	[3]
Mouse P2X7R	Functional Antagonism	pIC ₅₀ : 7.5	[3]
Rat P2X7R	Functional Antagonism	pIC ₅₀ : 7.2	[3]
Human Whole Blood	IL-1 β Release	pIC ₅₀ : 6.7 ($\pm$ 0.07)	[1][12]
Human Monocytes	IL-1 β Release	pIC ₅₀ : 7.5 ($\pm$ 0.07)	[1][12]
Rat Microglia	IL-1 β Release	pIC ₅₀ : 7.1 ($\pm$ 0.1)	[1][12]

| Murine J774 Macrophages | Ethidium⁺ Uptake | IC₅₀: 54 ($\pm$ 24) nM |[4] |

Experimental Protocols & Visualizations

P2X7R Signaling Pathway & JNJ-47965567 Inhibition

The following diagram illustrates the P2X7R signaling cascade and the point of intervention for **JNJ-47965567**.

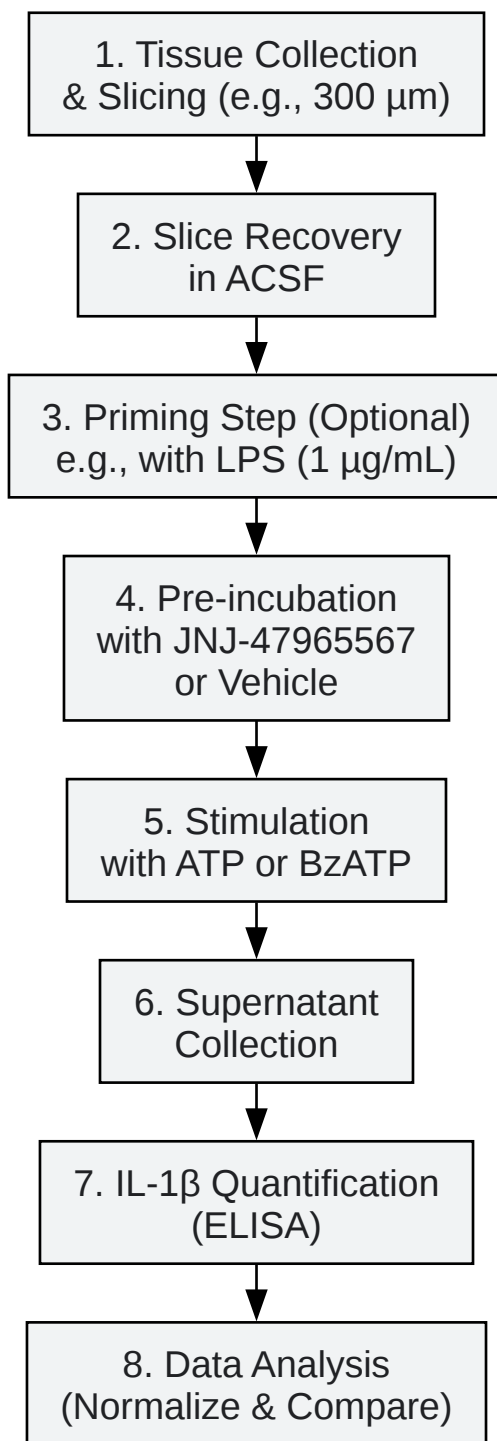


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Caption: P2X7R signaling pathway and antagonism by **JNJ-47965567**.

Protocol 1: IL-1 β Release Assay from Tissue Slices

This protocol measures the ability of **JNJ-47965567** to block ATP-induced IL-1 β release from ex vivo tissue slices (e.g., brain, spleen).



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Caption: Workflow for an ex vivo IL-1 β release assay.

Methodology:

- Materials:
 - Freshly dissected tissue (e.g., hippocampus, spleen).
 - Vibratome or tissue chopper.
 - Artificial cerebrospinal fluid (ACSF) or appropriate physiological buffer, gassed with 95% O₂ / 5% CO₂.
 - Lipopolysaccharide (LPS) for priming (optional, enhances pro-IL-1 β expression).
 - **JNJ-47965567** stock solution (in DMSO).
 - ATP or BzATP stock solution.
 - IL-1 β ELISA kit (species-specific).
 - Multi-well plates.
- Procedure:
 1. Tissue Preparation: Rapidly dissect the tissue of interest and place it in ice-cold, oxygenated buffer. Prepare acute slices (e.g., 200-400 μ m thick) using a vibratome.
 2. Recovery: Allow slices to recover in oxygenated buffer at room temperature for at least 1 hour.
 3. Priming (Optional): For many tissues, priming is necessary to induce pro-IL-1 β expression. Incubate slices with LPS (e.g., 1 μ g/mL) for 2-4 hours.
 4. Antagonist Treatment: Transfer slices to a multi-well plate. Pre-incubate with various concentrations of **JNJ-47965567** or a vehicle control for 30-60 minutes.

5. Stimulation: Add the P2X7R agonist (e.g., 1-3 mM ATP or 100-300 μ M BzATP) and incubate for a defined period (e.g., 1-2 hours).
 6. Sample Collection: Carefully collect the supernatant from each well.
 7. Quantification: Measure the concentration of IL-1 β in the supernatant using a species-specific ELISA kit according to the manufacturer's instructions.
 8. Normalization (Optional): Tissue viability can be assessed using an LDH assay on the supernatant to normalize IL-1 β release to any cell death.
- Data Analysis:
 - Calculate the percentage inhibition of ATP-induced IL-1 β release for each concentration of **JNJ-47965567** compared to the vehicle-treated, ATP-stimulated control.
 - Plot the concentration-response curve and calculate the IC₅₀ value.

Protocol 2: Dye Uptake Assay in Dissociated Tissue Cells

This protocol assesses P2X7R pore formation by measuring the uptake of a fluorescent dye like ethidium bromide (EtBr) or TO-PRO™-3 in cells isolated from tissue.

Methodology:

- Materials:
 - Fresh tissue (e.g., spleen, lymphoid tissues).[\[4\]](#)
 - Cell dissociation buffer (e.g., collagenase/dispase).
 - Physiological salt solution (e.g., HBSS).
 - **JNJ-47965567** stock solution.
 - ATP or BzATP stock solution.

- Fluorescent dye (e.g., Ethidium Bromide, TO-PRO™-3).
- Flow cytometer or fluorescence microscope.
- Procedure:
 1. Cell Isolation: Mechanically and/or enzymatically dissociate the tissue to obtain a single-cell suspension. Filter the suspension through a cell strainer to remove clumps.
 2. Cell Plating: Plate the cells in a suitable multi-well plate or use them in suspension for flow cytometry.
 3. Antagonist Treatment: Pre-incubate the cells with **JNJ-47965567** or vehicle for 15-30 minutes.
 4. Dye and Agonist Addition: Add the fluorescent dye (e.g., 5-10 μ M EtBr) followed immediately by the P2X7R agonist (e.g., 1-3 mM ATP).
 5. Incubation: Incubate for 10-20 minutes at 37°C.
 6. Measurement:
 - Flow Cytometry: Analyze the fluorescence intensity of the cell population. Gate on the cell population of interest if using specific cell markers.[4]
 - Microscopy: Capture images and quantify the number of fluorescently labeled cells or the mean fluorescence intensity.
- Data Analysis:
 - Quantify the reduction in dye uptake in **JNJ-47965567**-treated cells compared to vehicle-treated controls.
 - Determine the IC₅₀ of **JNJ-47965567** for inhibiting ATP-induced dye uptake.

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